

Introduction: The Unique Role of 4-(Cyclohexylaminocarbonyl)phenylboronic Acid in Advanced Materials

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Compound of Interest

4-

Compound Name: (Cyclohexylaminocarbonyl)phenyl
boronic acid

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4-(Cyclohexylaminocarbonyl)phenylboronic acid is an organic compound that merges two powerful functional moieties onto a single phenyl scaffold: a boronic acid group (-B(OH)₂) and a cyclohexylamide group (-CONH-C₆H₁₁). This unique combination makes it a highly valuable building block in materials science. The boronic acid group is renowned for its ability to form reversible covalent bonds with diols, while the bulky, hydrophobic cyclohexylamide group introduces steric influence and hydrogen bonding capabilities, which can be used to control the architecture and properties of polymeric and supramolecular systems.

The core utility of this molecule stems from the dynamic nature of the boronate ester bond formed between the boronic acid and a diol. This bond can be reversibly formed and broken in response to external stimuli such as pH, the presence of competing diols (like saccharides), or even water concentration.^{[1][2][3]} This "smart" behavior is the foundation for its use in creating a new generation of functional materials, including self-healing polymers, stimuli-responsive gels, and highly specific sensors.

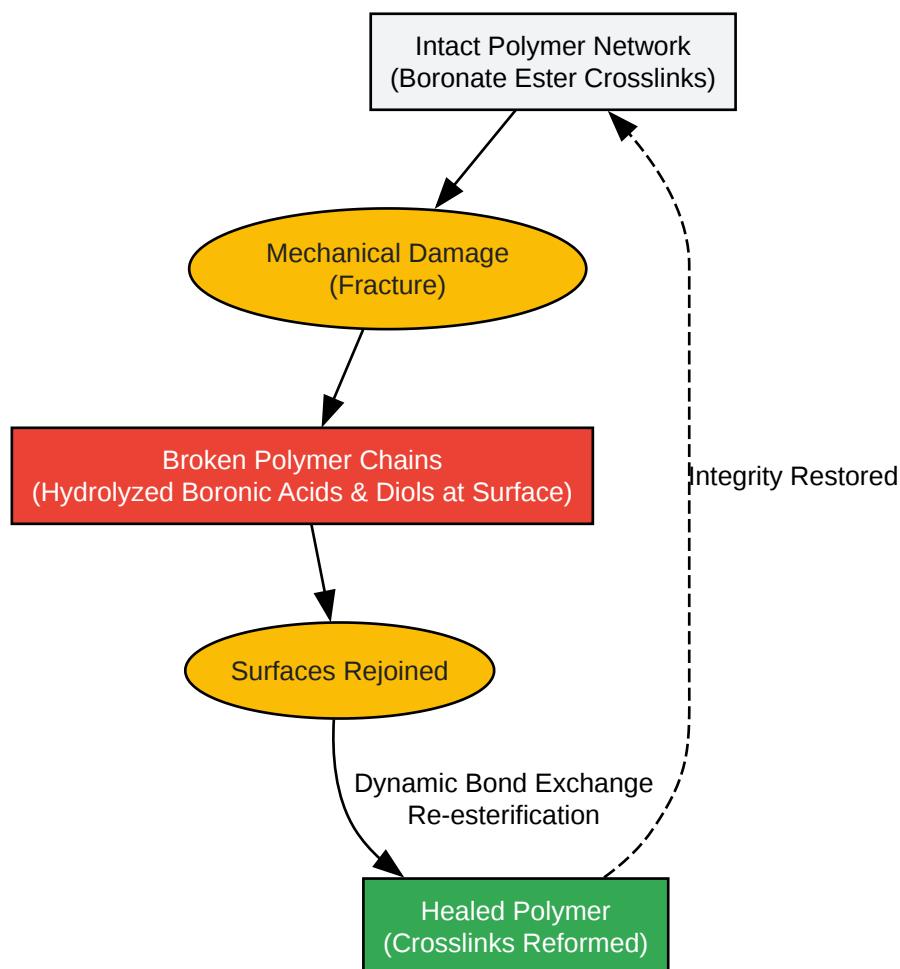
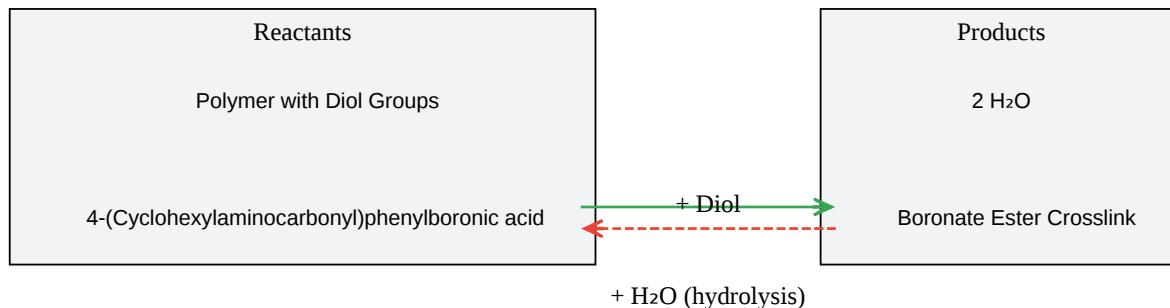
Compound Profile:

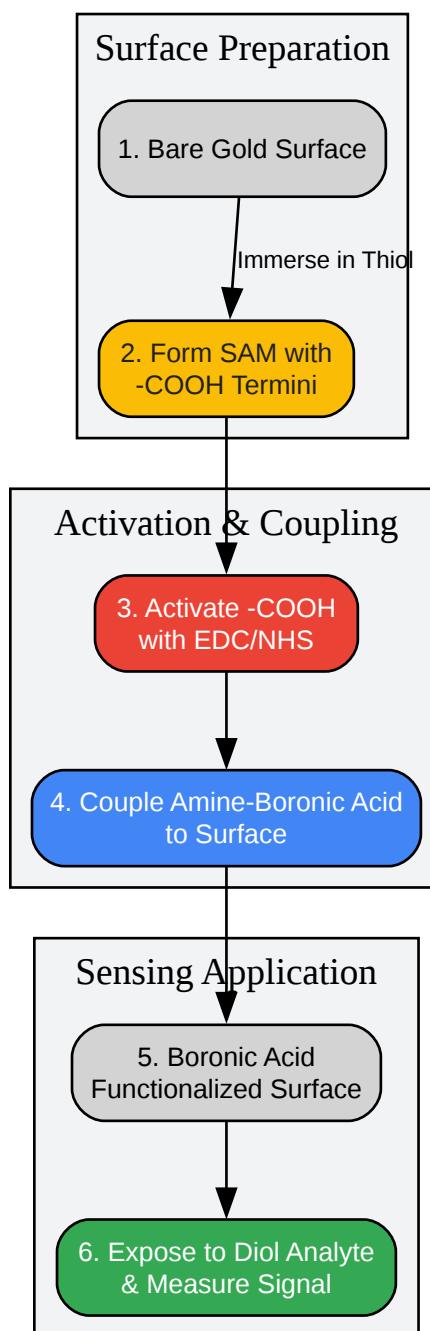
Property	Value	Reference
CAS Number	762262-07-7	[4] [5] [6]
Molecular Formula	C ₁₃ H ₁₈ BNO ₃	[4] [7]
Molecular Weight	247.10 g/mol	[4] [7]
Synonyms	(4-(Cyclohexylcarbamoyl)phenyl)boronic acid, N-cyclohexyl-4-boronobenzamide	[4]

Core Principle: The Dynamic Covalent Chemistry of Boronate Esters

The primary mechanism driving the applications of **4-(Cyclohexylaminocarbonyl)phenylboronic acid**

4-(Cyclohexylaminocarbonyl)phenylboronic acid is the reversible formation of cyclic esters with molecules containing 1,2- or 1,3-diol functionalities.[\[8\]](#)[\[9\]](#) This reaction is a dynamic covalent process, meaning the bonds are stable under certain conditions but can be readily broken and reformed under others, particularly in response to changes in pH.[\[10\]](#) This equilibrium allows materials constructed with these bonds to exhibit adaptive and responsive properties.[\[11\]](#)





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